

CAS number and molecular formula of Stachyose tetrahydrate

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Compound of Interest

Compound Name: Stachyose tetrahydrate

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Stachyose Tetrahydrate: A Technical Guide for Researchers

CAS Number: 10094-58-3 Molecular Formula: $C_{24}H_{50}O_{25}$

This technical guide provides an in-depth overview of **Stachyose tetrahydrate**, a naturally occurring oligosaccharide with significant potential in research and drug development. This document details its chemical properties, biological activities, and relevant experimental protocols, tailored for researchers, scientists, and professionals in the field.

Chemical and Physical Properties

Stachyose is a tetrasaccharide composed of two α -D-galactose units, one α -D-glucose unit, and one β -D-fructose unit. The tetrahydrate form incorporates four molecules of water.

Property	Value	Reference
CAS Number	10094-58-3	
Molecular Formula	C ₂₄ H ₅₀ O ₂₅	
Molecular Weight	738.64 g/mol	
Appearance	White to off-white crystalline powder	
Solubility	Soluble in water, slightly soluble in DMSO and methanol.	
Anhydrous Molecular Formula	C ₂₄ H ₄₂ O ₂₁	[1]
Anhydrous Molecular Weight	666.58 g/mol	[1]

Biological Activity and Therapeutic Potential

Stachyose tetrahydrate is a well-documented prebiotic, exerting its biological effects primarily through the modulation of the gut microbiota. It is not hydrolyzed by human digestive enzymes and reaches the colon intact, where it is fermented by beneficial bacteria.[2]

Prebiotic Effects and Gut Microbiota Modulation

Clinical and preclinical studies have demonstrated that stachyose supplementation significantly increases the abundance of beneficial bacteria, such as Bifidobacterium and Lactobacillus, while reducing the populations of pathogenic bacteria like Clostridium perfringens.[3][4][5] This modulation of the gut microbiome leads to the production of short-chain fatty acids (SCFAs), including butyrate, acetate, and propionate, which are crucial for maintaining gut homeostasis and have systemic health benefits.[2][6]

Anti-inflammatory Properties

Stachyose exhibits significant anti-inflammatory effects, primarily through the inhibition of the Toll-like receptor 4 (TLR4)/NF-κB signaling pathway.[7][8] By downregulating this pathway, stachyose can reduce the production of pro-inflammatory cytokines such as TNF-α, IL-1β, and

IL-6.[7][9] This mechanism of action makes it a promising candidate for the management of inflammatory conditions, including colitis.[4]

Immune System Regulation

The immunomodulatory effects of stachyose are closely linked to its influence on the gut microbiota. By promoting a healthy gut environment, it can indirectly enhance the host's immune response. Furthermore, stachyose has been shown to increase the production of anti-inflammatory cytokines, contributing to a balanced immune system.[10]

Experimental Protocols

Extraction and Purification of Stachyose from Plant Material (e.g., Chinese Artichoke)

This protocol describes a method for the extraction and purification of stachyose for analytical or small-scale preparative purposes.[11]

Materials:

- Dried plant material (e.g., tubers of *Stachys sieboldii* Miq.)
- Deionized water
- Ethanol
- Acetonitrile
- Methanol
- Activated charcoal
- Centrifuge
- Rotary evaporator
- HPLC system

Procedure:

- Extraction:
 1. Grind the dried plant material into a fine powder.
 2. Suspend the powder in deionized water (e.g., 1:10 w/v).
 3. Heat the suspension at 80°C for 2 hours with constant stirring.
 4. Centrifuge the mixture at 5000 x g for 15 minutes to pellet the solid material.
 5. Collect the supernatant containing the crude extract.
- Purification:
 1. Decolorize the crude extract by adding activated charcoal (e.g., 2% w/v) and stirring for 30 minutes.
 2. Filter the mixture to remove the charcoal.
 3. Concentrate the decolorized extract using a rotary evaporator at 60°C.
 4. Precipitate the oligosaccharides by adding ethanol to the concentrated extract to a final concentration of 80% (v/v).
 5. Allow the precipitate to form overnight at 4°C.
 6. Collect the precipitate by centrifugation and dry it under vacuum.

Quantification of Stachyose by High-Performance Liquid Chromatography (HPLC)

This protocol provides a method for the quantitative analysis of stachyose in various samples.

[\[11\]](#)[\[12\]](#)

Instrumentation and Conditions:

- HPLC System: An HPLC system equipped with a refractive index detector (RID).

- Column: Amino column (e.g., COSMOSIL Sugar-D, 4.6 mm I.D. × 250 mm).[12]
- Mobile Phase: A mixture of acetonitrile and water (e.g., 75:25 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 35°C.
- Injection Volume: 20 µL.

Procedure:

- Standard Preparation: Prepare a series of standard solutions of **Stachyose tetrahydrate** of known concentrations in the mobile phase.
- Sample Preparation: Dissolve the sample containing stachyose in the mobile phase, filter through a 0.45 µm filter.
- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of stachyose in the samples from the calibration curve.

Data Presentation

Table 1: Effect of Stachyose Supplementation on Gut Microbiota in a Human Study[5]

Bacterial Group	Change after 14 days of 5g/day Stachyose
Bifidobacteria	Significantly increased
Lactobacilli	Significantly increased
Clostridium perfringens	Decreased

Table 2: Effect of Stachyose on Short-Chain Fatty Acid (SCFA) Production in vitro[6]

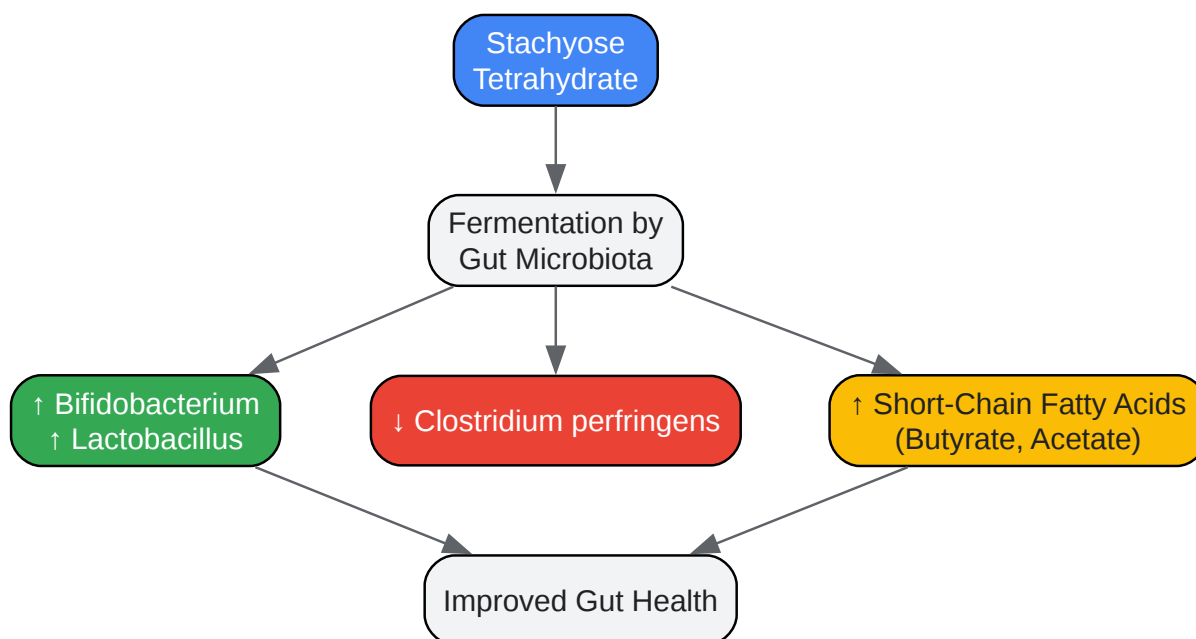
SCFA	Change after 24h Fermentation with Stachyose
Acetic acid	Significantly increased
Butyric acid	Significantly increased
Isobutyric acid	Decreased
Pentanoic acid	Decreased

Visualizations



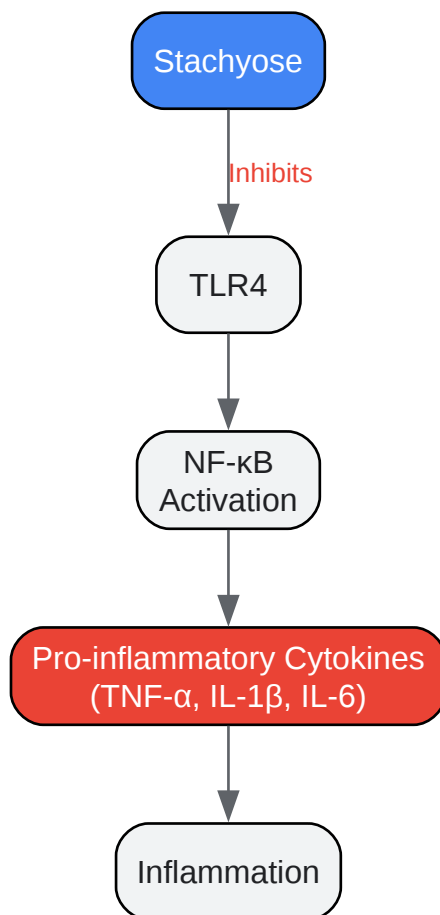
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Caption: Workflow for the extraction and purification of Stachyose.



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Caption: Impact of Stachyose on gut microbiota composition.



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Caption: Anti-inflammatory mechanism via TLR4/NF-κB pathway.

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